

Methylamine Nitrate as a Precursor in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: Methylamine nitrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylamine nitrate ($\text{CH}_3\text{NH}_3\text{NO}_3$), a salt of methylamine and nitric acid, is a reactive chemical intermediate with specific applications in organic synthesis. While its primary use is in the formulation of energetic materials due to its high nitrogen content and oxidizing nature, it also serves as a precursor in the synthesis of certain nitrogen-containing organic compounds. [1][2][3] Unlike the more commonly used methylamine hydrochloride, the nitrate counterpart's utility in broader organic synthesis, particularly in pharmaceutical and fine chemical production, is limited due to the potential for undesired side reactions caused by the nitrate ion.[4]

These application notes provide a comprehensive overview of the established uses of **methylamine nitrate** as a precursor in organic synthesis, with a focus on laboratory-scale protocols for the preparation of key chemical intermediates. The information is intended for researchers and professionals in organic chemistry and drug development.

Core Applications: Synthesis of Guanidine Derivatives

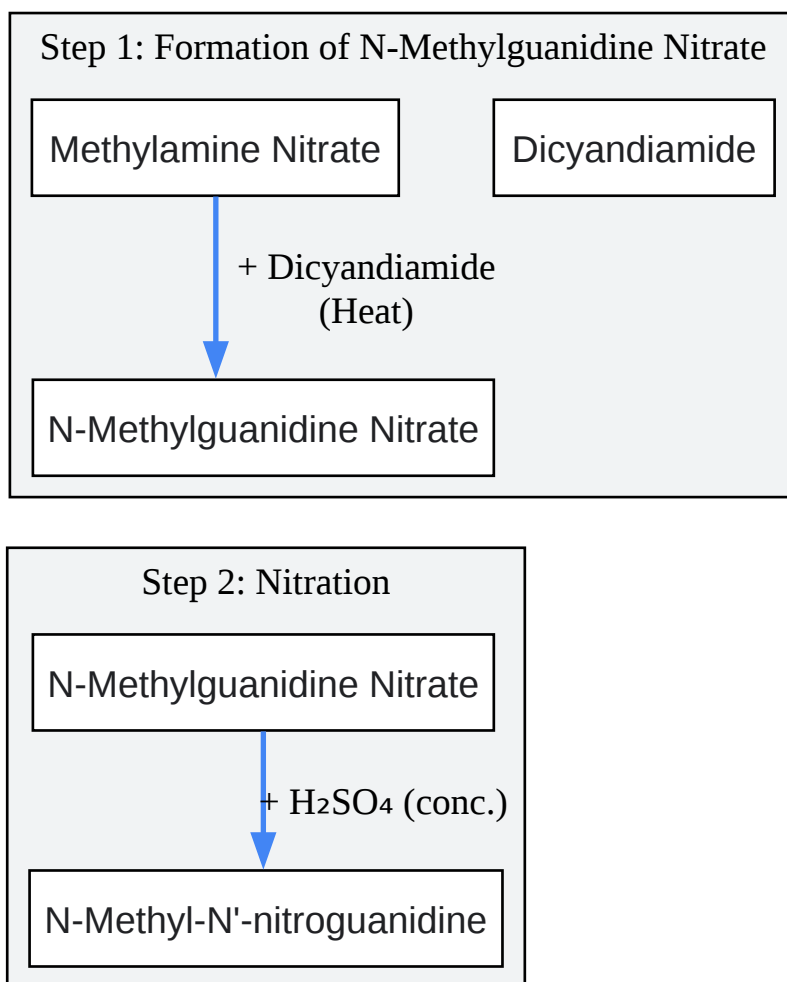
The most prominent application of **methylamine nitrate** in organic synthesis is as a reactant in the production of substituted guanidines. Specifically, it is a key precursor for N-methyl-N'-

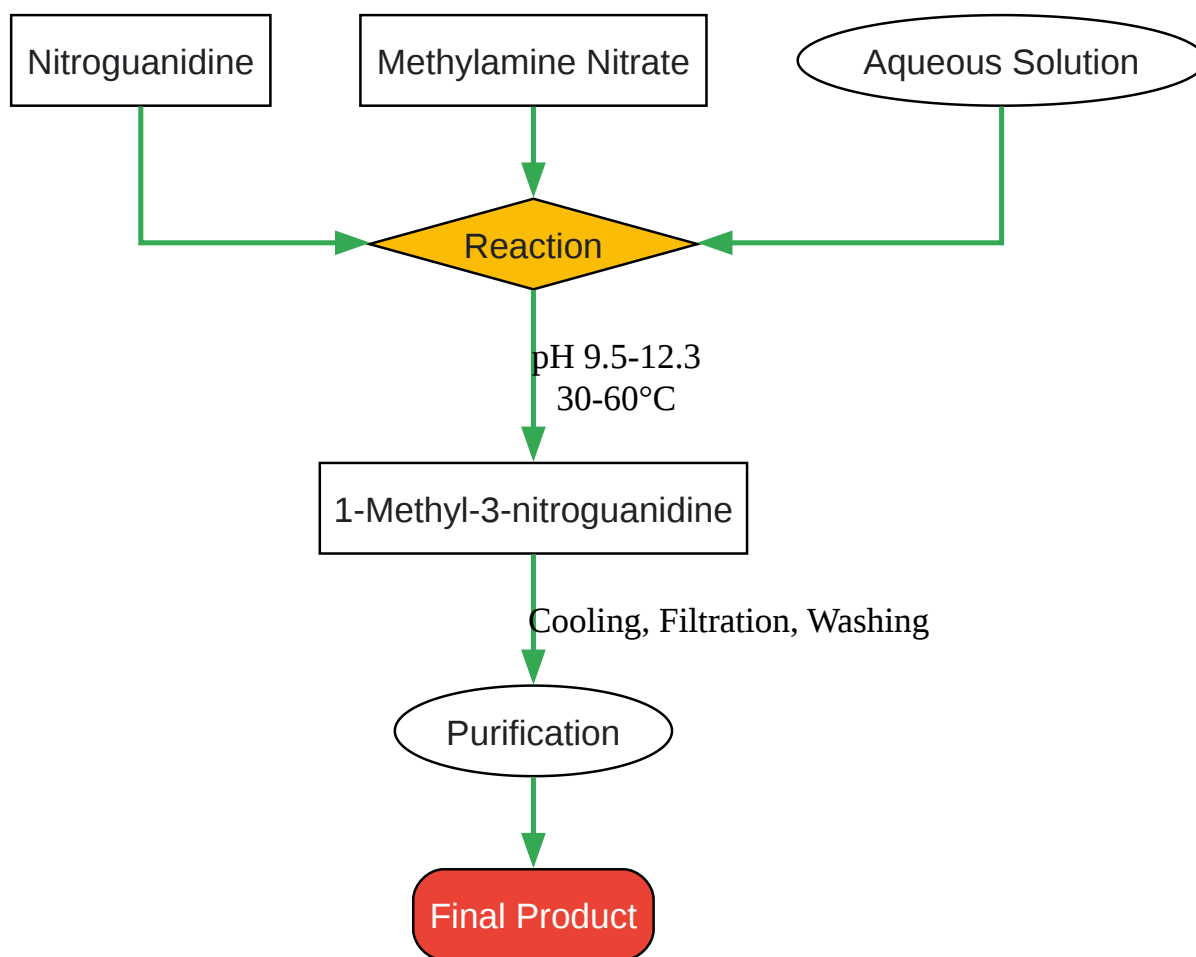
nitroguanidine and 1-methyl-3-nitroguanidine, which are important intermediates in the synthesis of neonicotinoid insecticides.[\[5\]](#)[\[6\]](#)

Synthesis of N-Methyl-N'-nitroguanidine

N-methyl-N'-nitroguanidine is synthesized in a two-step process where **methylamine nitrate** is first reacted with dicyandiamide to form N-methylguanidine nitrate, which is subsequently nitrated.

Reaction Pathway:





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